

An In-depth Technical Guide to the Safety and Handling of Remdesivir-13C6

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Compound of Interest

Compound Name: Remdesivir-13C6

Cat. No.: B15600315

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for research and development professionals. It is not a substitute for a certified Safety Data Sheet (SDS). Always consult the official SDS from the supplier before handling the compound. The safety and handling precautions for **Remdesivir-13C6** are considered to be identical to those of its parent compound, Remdesivir, as isotopic labeling with 13C does not significantly alter its chemical properties or biological reactivity.

Introduction

Remdesivir-13C6 is a stable isotope-labeled version of Remdesivir, a broad-spectrum antiviral medication.^[1] It serves as a critical tool in research and development, particularly in pharmacokinetic and metabolism studies, where it is used as an internal standard for quantitative analysis by mass spectrometry.^[2] Remdesivir itself is a prodrug that is metabolized in the body to its active form, which acts as an inhibitor of viral RNA-dependent RNA polymerase (RdRp), a key enzyme in the replication of many RNA viruses.^{[3][4][5]}

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of Remdesivir. These properties are expected to be nearly identical for **Remdesivir-13C6**.

Property	Value	Source(s)
Molecular Formula	C ₂₇ H ₃₅ N ₆ O ₈ P	[6]
Molecular Weight	602.6 g/mol	[6]
Appearance	White to off-white to yellow crystalline solid	[3][7]
Solubility	Soluble in ethanol and methanol; virtually insoluble in water. Aqueous solubility increases with decreasing pH.	[3]
pKa (strongest acidic/basic)	10.23 / 0.65	[3]
Log P (o/w)	2.01	[3]

Toxicological Information

Remdesivir is classified as harmful if swallowed and causes skin and serious eye irritation.[8][9][10] It may also cause respiratory irritation.[10][11] Animal studies have indicated potential for kidney injury at repeated doses.[12]

Hazard Classification	Category	Statement	Source(s)
Acute Oral Toxicity	Category 4	Harmful if swallowed	[8] [9] [10]
Skin Corrosion/Irritation	Category 2	Causes skin irritation	[8] [9] [10]
Serious Eye Damage/Irritation	Category 2	Causes serious eye irritation	[8] [9] [10]
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation	[8] [10] [11]
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	Causes damage to organs through prolonged or repeated exposure	[10]

Adverse Effects Observed in Clinical Use of Remdesivir:

- Hepatotoxicity: Transient elevations in aminotransferases have been observed.[\[12\]](#)
- Nephrotoxicity: Acute kidney injury and renal impairment have been reported.[\[12\]](#)
- Cardiovascular Toxicity: Hypotension, arrhythmias, and cardiac arrest have been noted in some cases.[\[12\]](#)[\[13\]](#)
- Respiratory Toxicity: Acute respiratory distress syndrome and pneumothorax have been reported, although a direct causal link can be complex in the patient populations studied.[\[12\]](#)
- Gastrointestinal Effects: Nausea is a commonly reported side effect.[\[13\]](#)

Experimental Protocols

Handling and Personal Protective Equipment (PPE)

Remdesivir is not classified as a hazardous drug by NIOSH or ASHP, and preparation can be done in a standard pharmacy setting without the need for a clean room or fume hood.[\[14\]](#)

However, appropriate laboratory practices should always be followed.

- Engineering Controls: Use in a well-ventilated area.[\[11\]](#)
- Personal Protective Equipment:
 - Gloves: Wear suitable chemical-resistant gloves.[\[9\]](#)[\[14\]](#)
 - Eye Protection: Use safety goggles with side protection.[\[9\]](#)
 - Lab Coat: A lab coat should be worn.[\[14\]](#)

Preparation of Stock Solutions and Dilutions

Remdesivir is a lyophilized powder that requires reconstitution.[\[15\]](#)

- Reconstitution: Aseptically reconstitute the lyophilized powder with sterile water for injection.
[\[16\]](#) For a 100 mg vial, 19 mL of sterile water is typically used to yield a 5 mg/mL solution.[\[15\]](#)
[\[16\]](#)
- Mixing: Gently shake the vial for 30 seconds and let it settle for 2-3 minutes to ensure complete dissolution.[\[7\]](#)[\[16\]](#) The resulting solution should be clear and colorless to yellow.[\[7\]](#)
- Dilution: The reconstituted solution must be further diluted for use. This is typically done with 0.9% sodium chloride injection.[\[7\]](#)

Storage and Stability

- Lyophilized Powder: Store vials below 30°C (86°F).[\[7\]](#)
- Reconstituted Solution: Use immediately to prepare the diluted solution.[\[7\]](#)
- Diluted Infusion Solution: Stable for 24 hours at room temperature (20°C to 25°C) or 48 hours at refrigerated temperature (2°C to 8°C).[\[7\]](#)

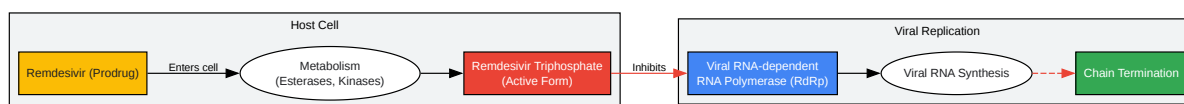
Spill and Disposal Procedures

- Spills:

- Wear appropriate PPE for cleanup.[14]
- For powder spills, cover with a damp cloth to minimize dust generation.[14]
- Collect spilled material into a leak-proof container for disposal.[14]
- Decontaminate the area with a water and detergent solution.[14]
- Disposal: Dispose of unused material and contaminated waste in accordance with local, state, and federal regulations for pharmaceutical waste.[14]

Visualizations

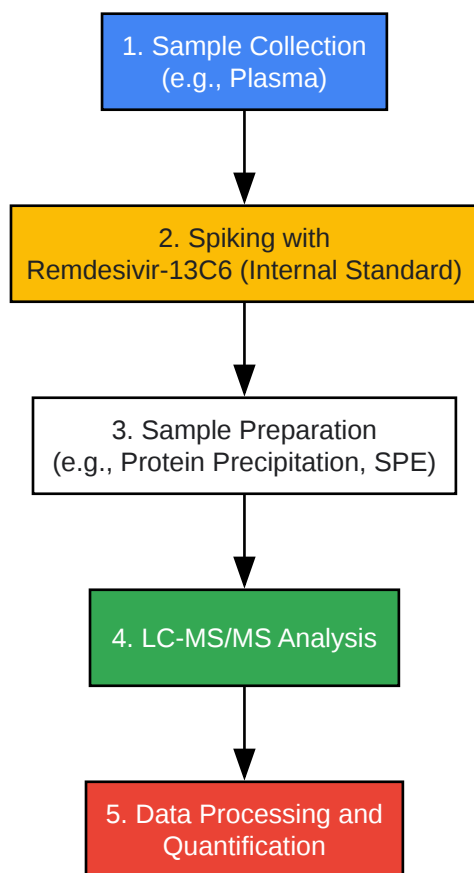
Mechanism of Action of Remdesivir



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Caption: Mechanism of action of Remdesivir.

General Experimental Workflow for Quantification using Remdesivir-13C6



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Caption: Workflow for bioanalytical quantification.

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